

Beclomethasone-17-Monopropionate-d3 certificate of analysis

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Compound of Interest

Compound Name: *Beclomethasone-17-Monopropionate-d3*

Cat. No.: *B15600357*

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Technical Guide: Beclomethasone-17-Monopropionate-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and core data related to **Beclomethasone-17-Monopropionate-d3**. While a specific Certificate of Analysis for this deuterated standard may vary by manufacturer, this document consolidates essential data points and methodologies referenced in scientific literature, offering a robust resource for its application in research and development.

Product Information

Parameter	Data
Product Name	Beclomethasone-17-Monopropionate-d3
Synonyms	B-2336, Beclometasone (Beclomethasone) Dipropionate EP Impurity H-d3
Chemical Formula	C ₂₅ H ₃₀ D ₃ ClO ₆ [1]
Molecular Weight	468.00 g/mol [2]
CAS Number	Not Available
Intended Use	As an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[1]

Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid[3]
Solubility	Soluble in Methanol[4]
Storage Conditions	-20°C, stored under nitrogen. In solvent: -80°C for 6 months; -20°C for 1 month (stored under nitrogen)[3]

Analytical Data

Purity and Identification

Test	Specification	Result
Purity (LC-MS)	≥95%	99.76%[3]
¹ H NMR Spectrum	Consistent with structure	Consistent with structure[3]
LC-MS	Consistent with structure	Consistent with structure[3]

Chromatographic Properties (for non-deuterated form)

Parameter	Value	Source
Collision Cross Section (CCS) [M-H] ⁻	200.42487 Å ²	predicted, DeepCCS 1.0 (2019)[5]
Collision Cross Section (CCS) [M+H] ⁺	202.32027 Å ²	predicted, DeepCCS 1.0 (2019)[5]
Collision Cross Section (CCS) [M+Na] ⁺	208.65178 Å ²	predicted, DeepCCS 1.0 (2019)[5]

Experimental Protocols

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification in Plasma

This method is adapted from a validated assay for the simultaneous quantification of beclomethasone dipropionate (BDP) and its active metabolite, beclomethasone 17-monopropionate (17-BMP).[6] **Beclomethasone-17-Monopropionate-d3** serves as an ideal internal standard for this assay.

- Sample Preparation:
 - Plasma: Solid-phase extraction.[6]
 - Tissues (Lung, Liver, Kidney): Liquid-liquid extraction.[6]
- Chromatographic Conditions:
 - Instrument: Liquid chromatography system coupled with a positive electrospray ionization tandem mass spectrometer (LC-(ESI+)-MS-MS).[6]
 - Column: Hanbon Lichrospher C18.[7]
 - Mobile Phase: Methanol-water (85:15, v/v).[7]
 - Flow Rate: 0.7 mL/min.[7]
- Mass Spectrometry:

- Ionization Mode: Positive Electrospray Ionization (ESI+).[6]
- Validation Parameters:
 - Linear Range: 0.05 to 5 ng/mL for both analytes.[6]
 - Precision: Between-day and within-day coefficients of variation $\leq 20\%$ at LLOQ and $\leq 15\%$ at other QC concentrations.[6]
 - Internal Standard: Fluticasone propionate was used in the cited study; **Beclomethasone-17-Monopropionate-d3** is a suitable alternative.[6]

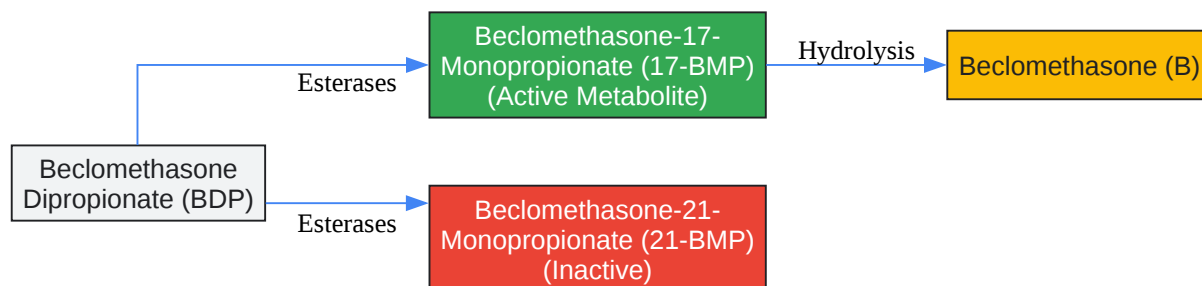
Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

A validated RP-HPLC method for the simultaneous estimation of Beclomethasone Dipropionate and Fusidic Acid provides a framework for the analysis of related compounds.[8][9]

- Chromatographic Conditions:
 - Stationary Phase: BDS Hypersil C18 (250mm x 4.6mm, 5 μ m).[9]
 - Mobile Phase: Acetonitrile: Methanol: Orthophosphoric acid (60:20:20 v/v).[9]
 - Flow Rate: 1.0 mL/min.[9]
 - Detection: UV at 230 nm.[9]
- Validation Parameters:
 - Linearity: 1-6 μ g/mL for Beclomethasone Dipropionate with $R^2 = 0.9961$.[8][9]
 - Precision: Percent RSD values for both intraday and interday were less than 2.0%.[8][9]

Metabolic Pathway and Analytical Workflow

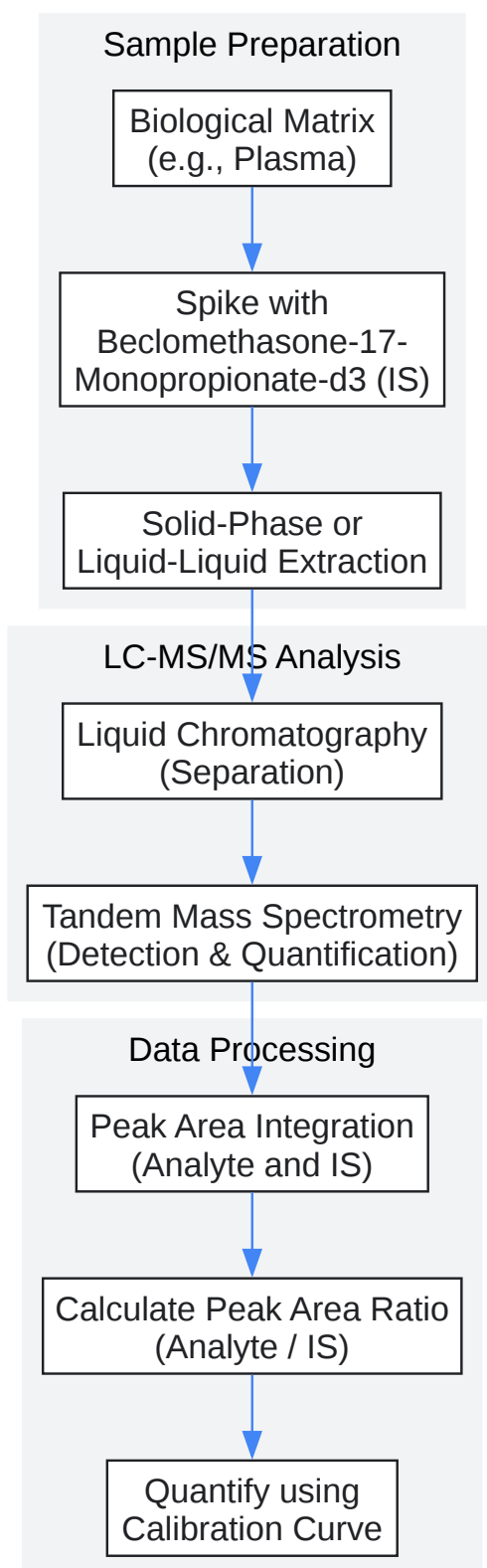
Beclomethasone-17-Monopropionate is an active metabolite of Beclomethasone Dipropionate. [4][10][11] The metabolic conversion is primarily mediated by esterase enzymes.[12]



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Caption: Metabolic pathway of Beclomethasone Dipropionate.

The following diagram illustrates a typical analytical workflow for the quantification of Beclomethasone-17-Monopropionate using its deuterated internal standard.



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Caption: Analytical workflow for quantification.

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